

Application Notes and Protocols: Sancycline Antibacterial Susceptibility Testing

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Compound of Interest

Compound Name: Sancycline
CAS No.: 6625-20-3; 808-26-4
Cat. No.: B15560047

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Audience: Researchers, scientists, and drug development professionals.

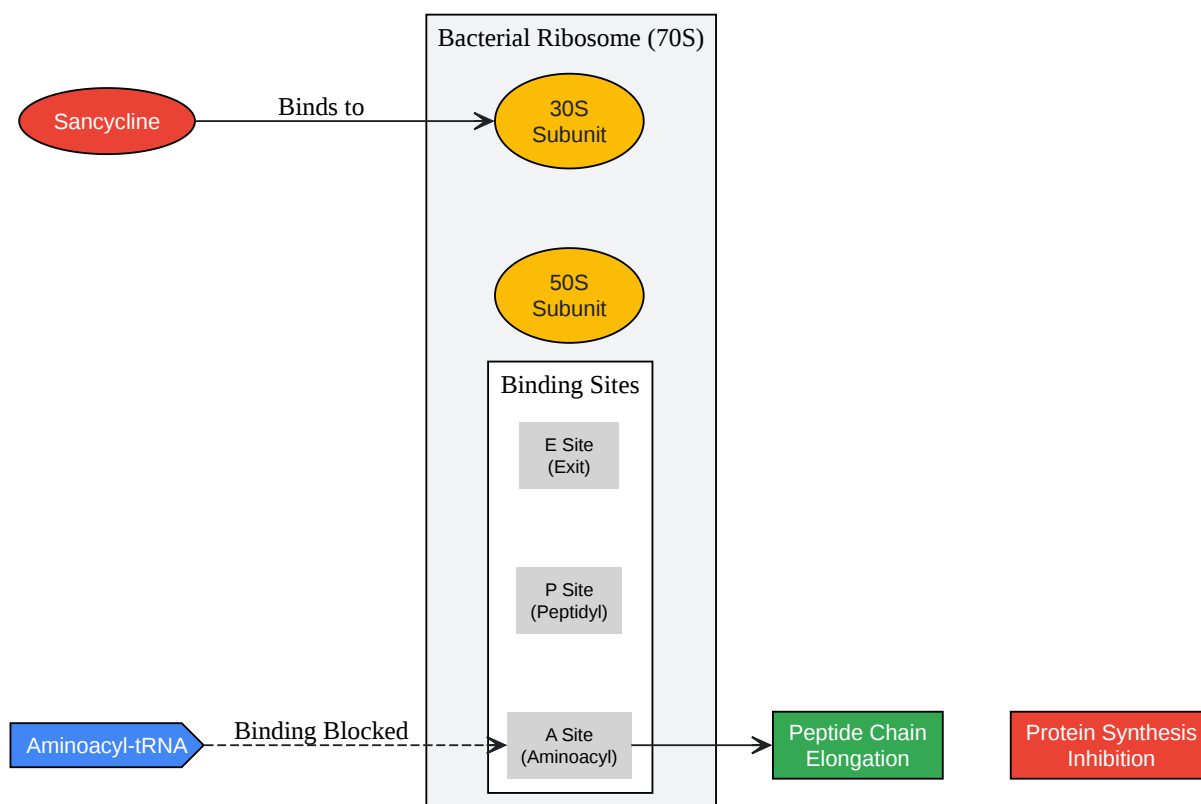
Purpose: This document provides detailed application notes and protocols for determining the antibacterial susceptibility of various bacterial strains to **Sancycline**. The methodologies are based on established guidelines for tetracycline-class antibiotics and are intended for research purposes.

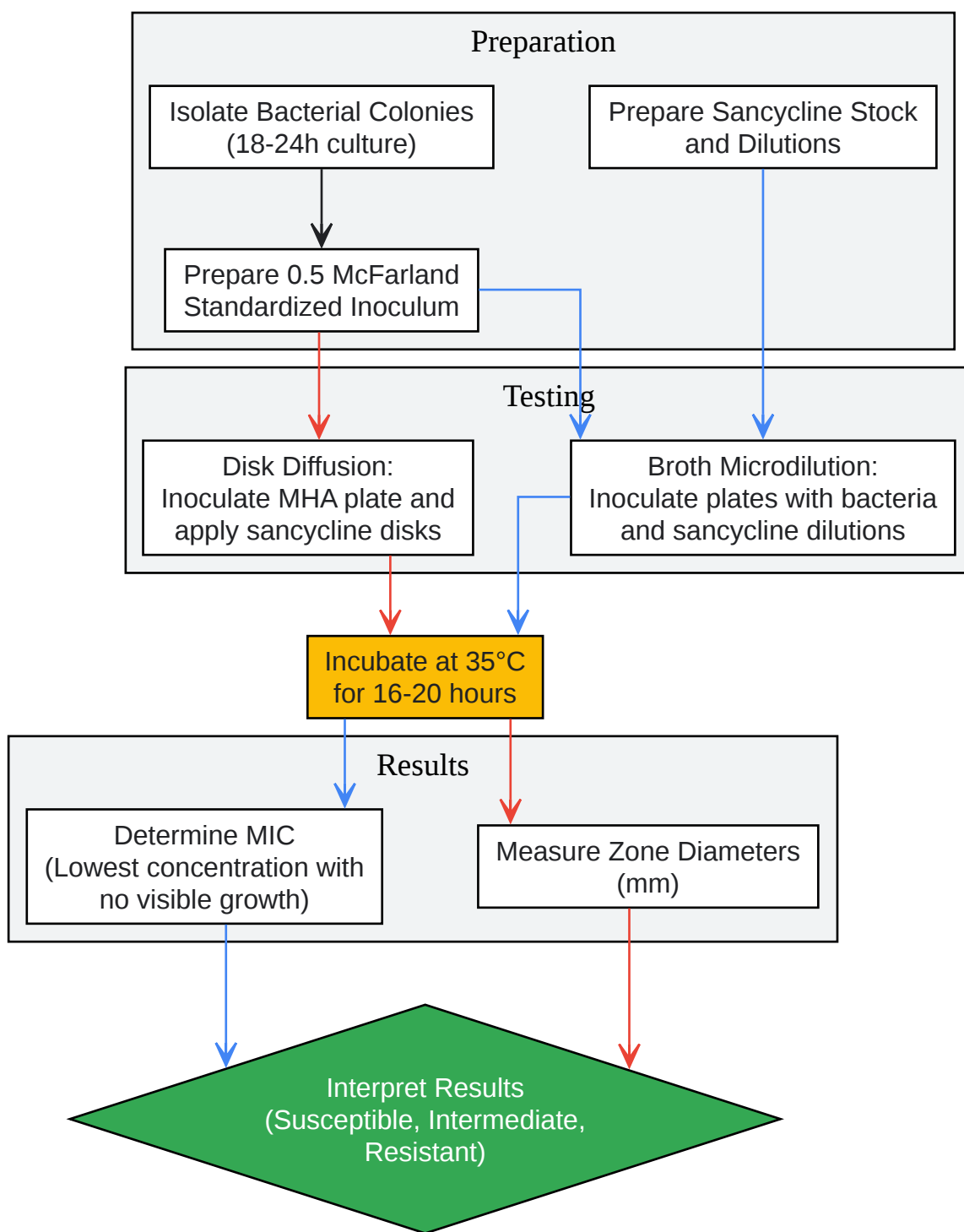
Introduction

Sancycline is a semisynthetic tetracycline antibiotic.[1] Like other tetracyclines, its mechanism of action involves the inhibition of protein synthesis in bacteria.[2][3][4] It achieves this by reversibly binding to the 30S ribosomal subunit, which in turn blocks the attachment of aminoacyl-tRNA to the ribosomal A site, ultimately preventing the elongation of the peptide chain.[1][2][5] This bacteriostatic action makes it effective against a broad spectrum of Gram-positive and Gram-negative bacteria.[2] Accurate and reproducible susceptibility testing is crucial for evaluating its potential as a therapeutic agent and for understanding resistance mechanisms.

These protocols are based on the guidelines established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) for the tetracycline class of antibiotics.^{[6][7][8][9][10]} It is important to note that specific interpretive criteria (breakpoints) for **sancycline** may not be explicitly published by these organizations. Therefore, the provided protocols serve as a foundational method, and researchers may need to establish their own internal interpretive criteria based on the distribution of Minimum Inhibitory Concentrations (MICs) for the organisms of interest.

Mechanism of Action Signaling Pathway





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